

# Creatine Citrate: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Creatine citrate*

CAS No.: *177024-62-3*

Cat. No.: *B069006*

[Get Quote](#)

An In-depth Examination of the Chemical Properties, Synthesis, and Analysis of **Creatine Citrate** Variants

This technical guide provides a comprehensive overview of **creatine citrate**, focusing on its chemical identifiers, physicochemical properties, and relevant experimental protocols. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the technical aspects of this popular creatine salt.

## Chemical Identification and Molecular Formula

**Creatine citrate** exists in several stoichiometric forms, which has led to some ambiguity in its classification. The most common forms are mon creatine, dicreatine, and tricreatine citrate. The properties of each are distinct, and it is crucial to differentiate between them for accurate research and development.

| Compound             | CAS Number                                                      | Molecular Formula                                              | Molecular Weight (g/mol ) |
|----------------------|-----------------------------------------------------------------|----------------------------------------------------------------|---------------------------|
| Monocreatine Citrate | 177024-62-3, 440632-86-0[1][2]                                  | C <sub>10</sub> H <sub>17</sub> N <sub>3</sub> O <sub>9</sub>  | 323.26[1]                 |
| Dicreatine Citrate   | 331942-93-9 (from supplier data)                                | C <sub>14</sub> H <sub>26</sub> N <sub>6</sub> O <sub>11</sub> | 454.39[3]                 |
| Tricreatine Citrate  | Not definitively assigned; often associated with 177024-62-3[4] | C <sub>18</sub> H <sub>35</sub> N <sub>9</sub> O <sub>13</sub> | 585.52[5]                 |

Note: The CAS number 177024-62-3 is frequently used for various forms of **creatine citrate** in commercial listings, leading to potential confusion. Researchers should verify the specific stoichiometry of the material being used.

## Physicochemical Properties

The different forms of **creatine citrate** exhibit varying physical and chemical properties, most notably in their melting points and aqueous solubility. These characteristics are critical for formulation development and bioavailability studies.

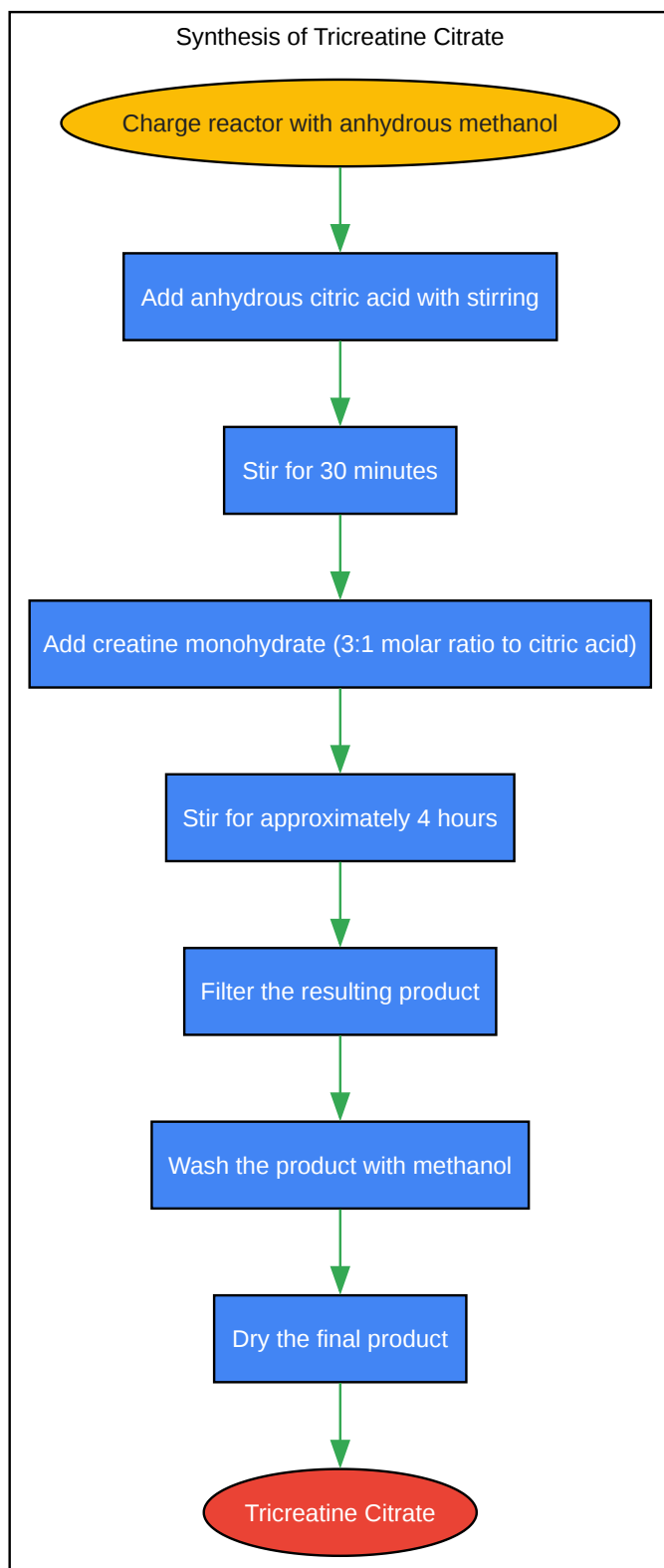
| Property                 | Monocreatine Citrate             | Dicreatine Citrate        | Tricreatine Citrate   | Creatine Monohydrate (for comparison) |
|--------------------------|----------------------------------|---------------------------|-----------------------|---------------------------------------|
| Appearance               | White crystalline powder         | White to off-white powder | White powder          | White crystalline powder              |
| Melting Point            | 112-114 °C                       | ~146 °C                   | 148-154 °C            | ~255 °C (decomposes)[6]               |
| Solubility in Water      | Higher than Creatine Monohydrate | 27.29 mg/mL (at 25 °C)[7] | 29 g/L (at 20 °C) [8] | 14 g/L (at 20 °C)                     |
| pH of Saturated Solution | Acidic                           | Acidic                    | ~3.2                  | ~7.0                                  |

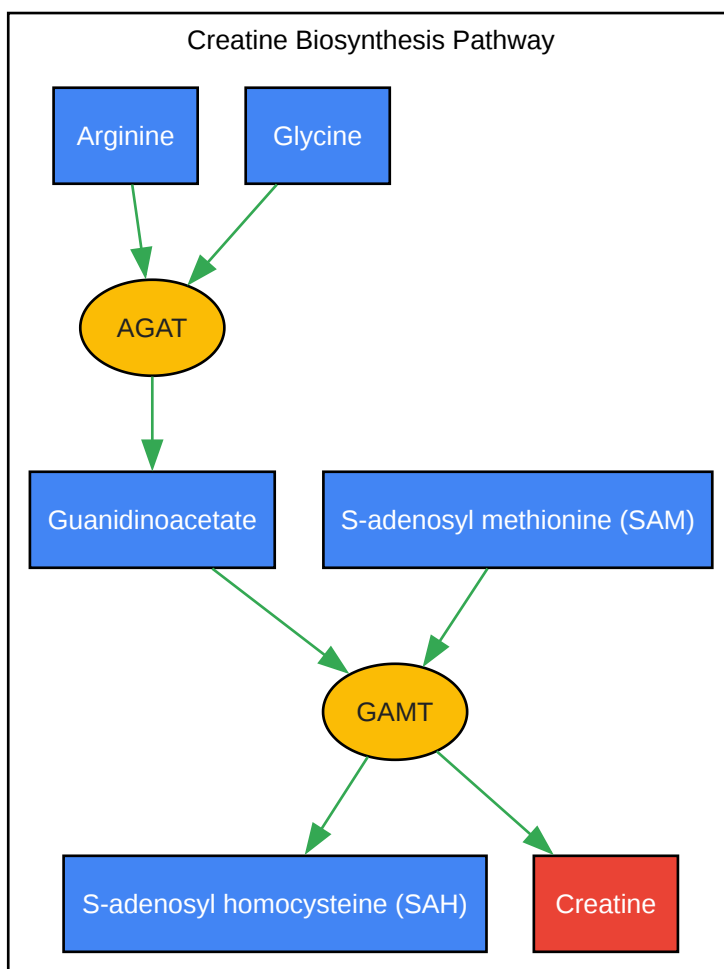
## Synthesis and Metabolic Pathways

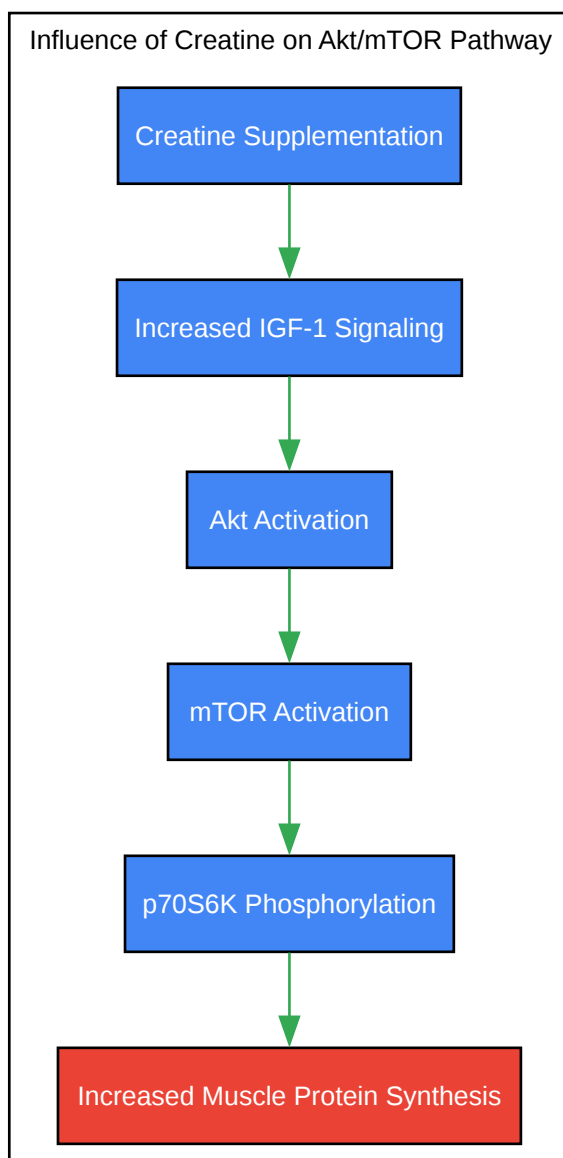
### Chemical Synthesis of Creatine Citrate

The synthesis of dicreatine and **tricreatine citrate** involves the reaction of creatine monohydrate with citric acid in a solvent, typically anhydrous methanol. The stoichiometry of the reactants is adjusted to produce the desired salt form.

A general workflow for the synthesis is presented below:







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [CREATINE CITRATE | 177024-62-3 \[chemnet.com\]](#)

- [2. Creatine Citrate | 440632-86-0 \[chemicalbook.com\]](#)
- [3. Dicreatine citrate | C14H26N6O11 | CID 25116575 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. parchem.com \[parchem.com\]](#)
- [5. Tricreatine citrate \[chemicalbook.com\]](#)
- [6. Temporary title \[webprod.hc-sc.gc.ca\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Creatine Citrate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b069006/docs#creatine-citrate-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b069006/docs#creatine-citrate-a-technical-guide-for-researchers-and-drug-development-professionals)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check